

# Neutropenia Incidence and Management Strategies

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## Compound Focus: Copanlisib

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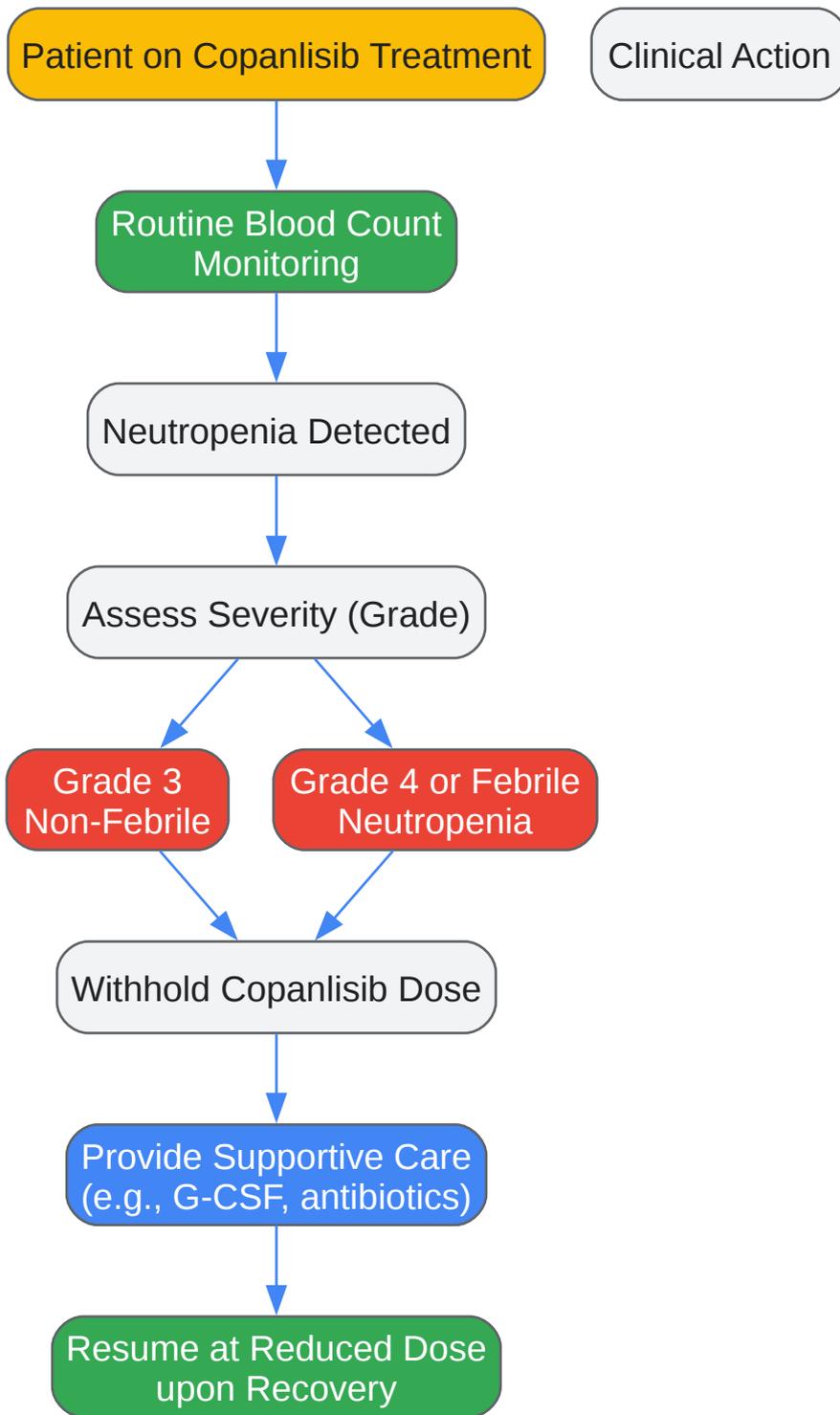
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The following table summarizes the incidence of neutropenia with **copanlisib** and the general management strategies recommended in the clinical literature.

Aspect	Details
Reported Incidence (Any Grade)	34.5% of patients (in a phase II study) [1]
Reported Incidence (Grade 4)	11.9% of patients (in a phase II study) [1]

| **Recommended Management Strategies** | • Monitor blood counts [2] [3] • Implement dose modifications (interruption or reduction) [2] • Provide patient education on infection prevention [3] |

For researchers, the clinical workflow for managing this adverse event can be visualized as follows:



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## Clinical Context and Protocol Guidance

- **Approved Use:** **Copanlisib** is approved for **relapsed follicular lymphoma (FL)** in adults who have received at least two prior systemic therapies [4] [2] [5].
- **Administration:** The recommended dosage is **60 mg administered via intravenous infusion on days 1, 8, and 15 of a 28-day treatment cycle** [2].
- **Overall Safety Profile:** Beyond neutropenia, other significant adverse events (AEs) associated with **copanlisib** include **hyperglycemia, hypertension, diarrhea, and non-infectious pneumonitis** [1] [2] [3]. Hyperglycemia and hypertension are often infusion-related and transient [1].

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## References

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